

#### **Compound of Interest**

Compound Name: Haloxyfop
Cat. No.: B150297

A comprehensive guide for researchers and scientists on the environmental fate and ecotoxicological effects of two widely used herbicides.

### Introduction

Haloxyfop and glyphosate are two of the most extensively used herbicides in modern agriculture, each with a distinct mode of action and environmer

This guide provides an objective comparison of the environmental impact of haloxyfop and glyphosate, supported by experimental data. It delves into

### **Mechanism of Action**

The herbicidal activity of haloxyfop and glyphosate stems from their ability to inhibit specific enzymes crucial for plant survival.

Haloxyfop targets the enzyme acetyl-CoA carboxylase (ACCase) in grasses.[1][2] ACCase is a critical enzyme in the biosynthesis of fatty acids, whic

Glyphosate, on the other hand, inhibits the enzyme 5-enolpyruvylshikimate-3-phosphate (EPSP) synthase.[5][6] This enzyme is a key component of t

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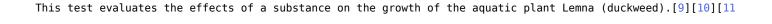
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### Acute Oral Toxicity in Rats (e.g., OECD 423)

This test is conducted to determine the median lethal dose (LD50) of a substance when administered orally to



	Aquatic Plant	Toxicity	(Lemna	sp.	Growth	Inhibition	Test;	e.g.,	<b>OECD</b>	2
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### Conclusion

Both haloxyfop and glyphosate present distinct environmental impact profiles. Haloxyfop, with its selective na

Regarding ecotoxicity, technical glyphosate generally exhibits lower acute toxicity to mammals and birds compa



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The impact of these herbicides on soil microbial communities remains an area of active research, with the effo

This comparative guide highlights the importance of considering the specific chemical properties, formulation

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